

# A Technical Guide to the pH Indicator Range of Indigo Carmine

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## Compound of Interest

Compound Name: *Indigo carmine*

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**Indigo carmine**, a disodium salt of 5,5'-indigodisulfonic acid, is a versatile organic dye with applications ranging from a food colorant (E132) to a diagnostic agent in medicine.<sup>[1][2]</sup> For the analytical scientist, its utility as a pH and redox indicator is of primary interest. This guide provides a detailed examination of its properties as a pH indicator, including its chemical mechanism, quantitative parameters, and a standardized protocol for its characterization.

## Core Properties and Mechanism

**Indigo carmine** functions as a pH indicator in highly alkaline conditions, exhibiting a distinct color change from blue to yellow as the pH increases.<sup>[1][3][4]</sup> This transition is governed by the deprotonation of the amine groups on the indigo core structure. In a less alkaline environment (around pH 11.4), the molecule exists in its blue, protonated form. As the pH rises to around 13.0 and beyond, the concentration of hydroxide ions is sufficient to deprotonate the amine groups, leading to a change in the molecule's electronic conjugation and, consequently, its light absorption properties, resulting in a yellow appearance.

The pKa value, the pH at which the protonated and deprotonated forms are in equal concentration, is a critical parameter for any pH indicator. For **indigo carmine**, the reported pKa values vary slightly depending on the experimental method but are generally in the range of 11.17 to 12.99. Spectrophotometric methods are commonly employed for the precise determination of this value.

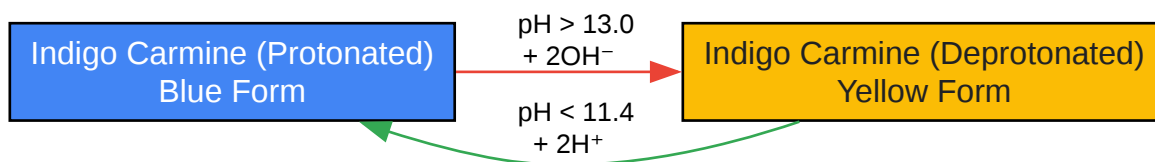
## Quantitative Data Summary

The key quantitative parameters for **indigo carmine** as a pH indicator are summarized in the table below.

Parameter	Value	Color (Protonated Form)	Color (Deprotonated Form)
pH Transition Range	11.4 - 13.0	Blue	Yellow
pKa (Spectrophotometric)	~11.17 - 12.99	-	-
Wavelength Max (Acidic)	~475 nm	-	-
Wavelength Max (Basic)	~606 nm	-	-

## Chemical Transition Mechanism

The color change of **Indigo Carmine** in response to pH is a result of the deprotonation of its amine groups in a highly alkaline solution. This alters the electronic structure of the molecule, shifting the wavelength of maximum absorbance.



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Caption: pH-dependent equilibrium of **Indigo Carmine**.

## Experimental Protocols

### Preparation of Indigo Carmine Indicator Solution (0.2% Aqueous)

A standard 0.2% aqueous solution is typically used for pH indicator purposes.

Materials:

- **Indigo carmine** powder ( $C_{16}H_8N_2Na_2O_8S_2$ )
- Distilled or deionized water
- Analytical balance
- 100 mL volumetric flask
- Magnetic stirrer and stir bar

Procedure:

- Weigh out 0.2 g of **indigo carmine** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of distilled water to the flask.
- Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir until the powder is completely dissolved.
- Once dissolved, add distilled water to the flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure thorough mixing.
- Store the solution in a well-sealed, light-protected container.

## Spectrophotometric Determination of pKa

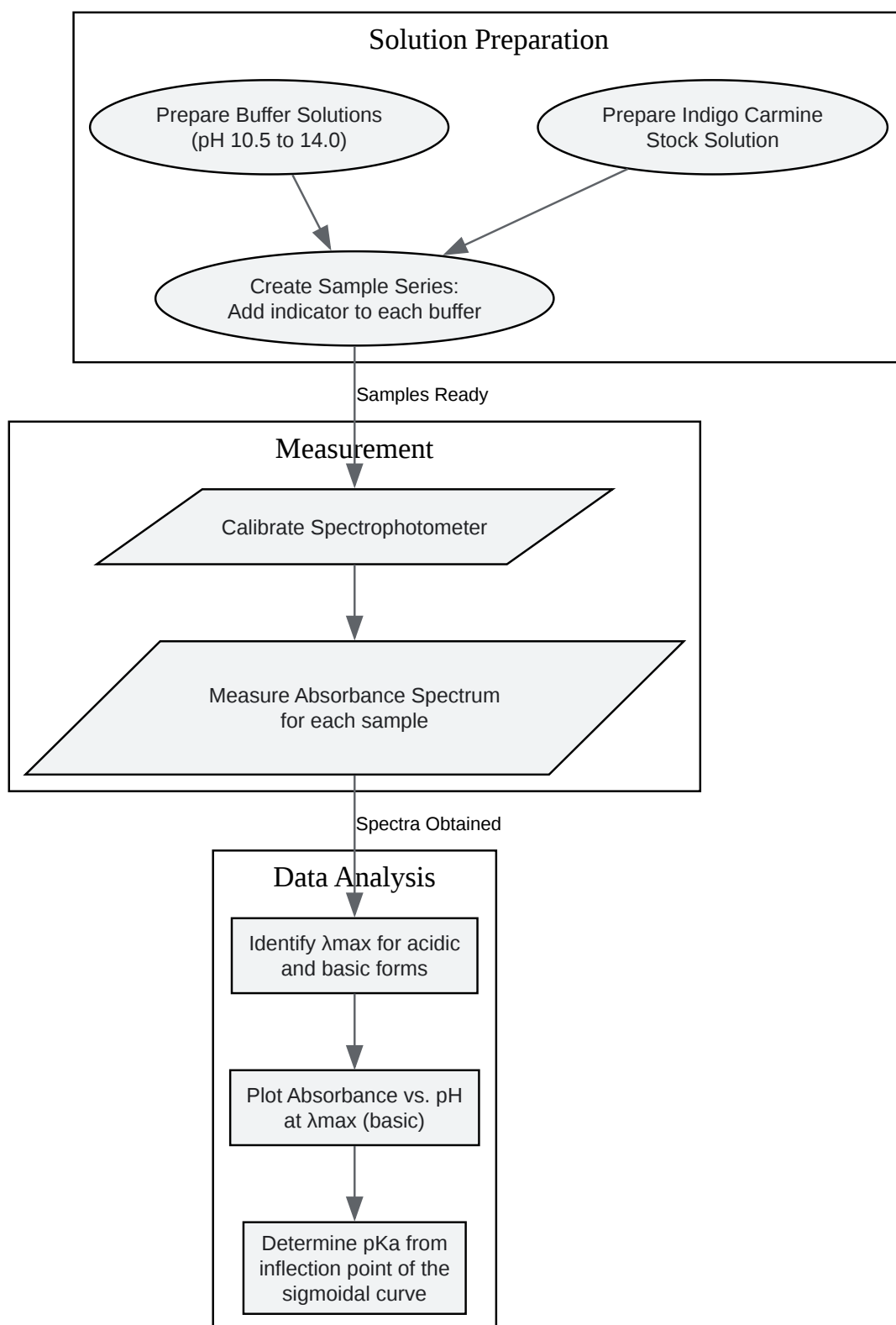
This protocol outlines a general method for determining the pKa of **indigo carmine** using UV-Vis spectrophotometry.

Materials:

- **Indigo carmine** indicator solution (prepared as above)

- A series of buffer solutions with known pH values spanning the range of 10.5 to 14.0.
- UV-Vis spectrophotometer
- Cuvettes
- pH meter

Procedure:



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Caption: Workflow for spectrophotometric pKa determination.

- **Preparation of Samples:** Prepare a series of solutions by adding a small, constant volume of the **indigo carmine** stock solution to a set of volumetric flasks and diluting to the mark with the respective buffer solutions (pH 10.5 to 14.0).
- **Spectrophotometer Setup:** Turn on the UV-Vis spectrophotometer and allow it to warm up. Set the wavelength range to scan from approximately 400 nm to 700 nm.
- **Blank Measurement:** Use a cuvette filled with a buffer solution (without the indicator) to zero the spectrophotometer.
- **Absorbance Measurements:** Measure the absorbance spectrum of each prepared sample.
- **Data Analysis:**
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the fully protonated (blue) and fully deprotonated (yellow) forms of the indicator from the spectra of the lowest and highest pH samples, respectively.
  - Plot the absorbance at the  $\lambda_{\text{max}}$  of the deprotonated form against the pH of the buffer solutions. This should yield a sigmoidal curve.
  - The pKa is the pH value at the inflection point of this curve, which corresponds to half the maximum absorbance change.

This technical guide provides a foundational understanding of **indigo carmine** as a pH indicator, tailored for a scientific audience. The provided data and protocols offer a basis for its practical application and further research in analytical and developmental chemistry.

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